

# Flonicamid Application: A Comparative Analysis of Soil Drench and Foliar Spray Techniques

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## Compound of Interest

Compound Name: *Flonicamid*

Cat. No.: *B1672840*

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## Introduction

**Flonicamid** is a selective systemic insecticide belonging to the pyridinecarboxamide class, uniquely classified under Group 29 by the Insecticide Resistance Action Committee (IRAC).[1][2] It is distinguished by its novel mode of action as a chordotonal organ modulator.

**Flonicamid** acts as a pro-insecticide, being metabolized within the target insect into its active form, 4-trifluoromethylnicotinamide (TFNA-AM).[3] This metabolite disrupts the function of the chordotonal organs, which are critical for insect senses of balance, hearing, and spatial orientation, leading to a rapid cessation of feeding and subsequent starvation.[3][4] This mechanism is highly effective against a range of piercing-sucking insects, including aphids, whiteflies, and thrips.

As a systemic insecticide, **Flonicamid** is translocated within the plant's xylem, allowing for effective pest control through both direct foliar application and root uptake via soil drenching. The choice between these two application methods is critical and depends on factors such as the target pest's feeding location, the desired duration of control, crop type, and integration with biological control programs. This document provides detailed application notes, comparative data, and experimental protocols for both soil drench and foliar spray techniques to guide research and development.

## Comparative Efficacy and Characteristics

Soil drench and foliar spray applications of **Flonicamid** offer distinct advantages. Soil drenching provides longer residual control and is more compatible with integrated pest management (IPM) programs by minimizing contact with non-target beneficial insects. Foliar sprays offer faster initial control of pests already present on the plant foliage.

## Quantitative Data Summary

The following tables summarize quantitative data on the efficacy of **Flonicamid** applied via foliar spray and soil drench (or equivalent irrigation methods) from various research studies.

Table 1: Efficacy of Foliar Spray Application of **Flonicamid** Against Aphids

Crop	Target Pest	Flonicamid Formulation & Rate (Active Ingredient)	Pest Mortality (%)	Days After Treatment (DAT)	Source
Potato	Aphids	50 WG @ 75 g ai/ha	71.7% (after 1st spray)	-	
Potato	Aphids	50 WG @ 75 g ai/ha (2 sprays, 15- day interval)	77.7% (after 2nd spray)	-	
Potato	Aphids	50 WG @ 75 g ai/ha (repeated sprays)	87.2% (after 3rd spray)	-	
Tomato	Aphids	50% WG	Reduction to 1.82 aphids/3 leaves	14	
Cotton	Aphis gossypii	50 WG @ 75 g ai/ha	90.6% reduction	-	
Cotton	Aphis gossypii	50 WG @ 100 g ai/ha	94.6% reduction	-	
Cotton	Aphis gossypii	-	LC <sub>50</sub> : 0.372 mg/L	2 (48 hours)	
Apricot	Myzus mumecola	Field dose (70 mg/L)	27%	2 (48 hours)	

Note: Efficacy data from field studies can be influenced by environmental factors. LC<sub>50</sub> values are determined under laboratory conditions.

Table 2: Efficacy of Soil Drench/Irrigation Application of **Flonicamid**

Crop	Target Pest	Application Method	Pest Mortality / Reduction (%)	Week After Treatment	Source
Tomato	Bemisia tabaci (Larvae)	Irrigation	49.5%	1	
Tomato	Bemisia tabaci (Larvae)	Irrigation	58.7%	2	
Tomato	Bemisia tabaci (Larvae)	Irrigation	65.2%	4	
Tomato	Bemisia tabaci (Larvae)	Irrigation	70.7%	6	
Cotton	Aphis gossypii	Drip Irrigation (with AMF*)	3.7–31.8% increase in mortality compared to no AMF	-	

AMF (Arbuscular Mycorrhizal Fungi) inoculation was shown to significantly increase **Flonicamid** uptake from the soil.

Table 3: Comparative Performance of **Flonicamid** Application Methods against *Bemisia tabaci* on Greenhouse Tomatoes

Application Method	Target Stage	Mortality Rate at Week 6 (%)
Foliar Spray	Larvae	68.4%
Irrigation	Larvae	70.7%
Foliar Spray	Adults	68.2%
Irrigation	Adults	73.6%

Source: Adapted from a study on greenhouse tomatoes, demonstrating that irrigation can provide slightly higher efficacy over a longer period.

## Mode of Action: Signaling Pathway

**Flonicamid**'s unique mode of action involves its metabolic activation within the insect and subsequent disruption of chordotonal organs. This pathway is distinct from other insecticide classes like neonicotinoids.



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Caption: **Flonicamid** is absorbed by the plant and ingested by the pest, where it is metabolized into the active TFNA-AM, which disrupts chordotonal organs, leading to feeding cessation.

## Experimental Protocols

The following protocols are designed for laboratory and greenhouse research settings to evaluate and compare the efficacy of **Flonicamid** application methods.

## Protocol 1: Soil Drench Application

This protocol is intended for potted plants to assess the systemic uptake and efficacy of **Flonicamid**.

### 1. Materials:

- **Flonicamid** 50WG (or other specified formulation).
- Test plants in standardized pots (e.g., 1-gallon containers) with a known soil-less potting mix.
- Calibrated graduated cylinders or volumetric pipettes.
- Deionized water.
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses.

### 2. Preparation of Drench Solution:

- Calculate the required amount of **Flonicamid** based on the application rate. A common rate for ornamentals is 300 g/ha.
- To convert this to a research scale, first calculate the surface area of the pot. For a 6-inch (15.24 cm) diameter pot, the surface area is approximately 182 cm<sup>2</sup> or  $1.82 \times 10^{-6}$  ha.
- At a rate of 300 g/ha (150 g a.i./ha), the amount per 6-inch pot is:  $150 \text{ g/ha} \times 1.82 \times 10^{-6} \text{ ha} = 0.000273 \text{ g}$  or 0.273 mg of active ingredient.
- Prepare a stock solution of known concentration (e.g., 1 mg a.i./mL). For **Flonicamid** 50WG, dissolve 200 mg of the product in 100 mL of water.
- From the stock, prepare the final drench solution. For the example above, you would need 0.273 mL of the stock solution per pot.

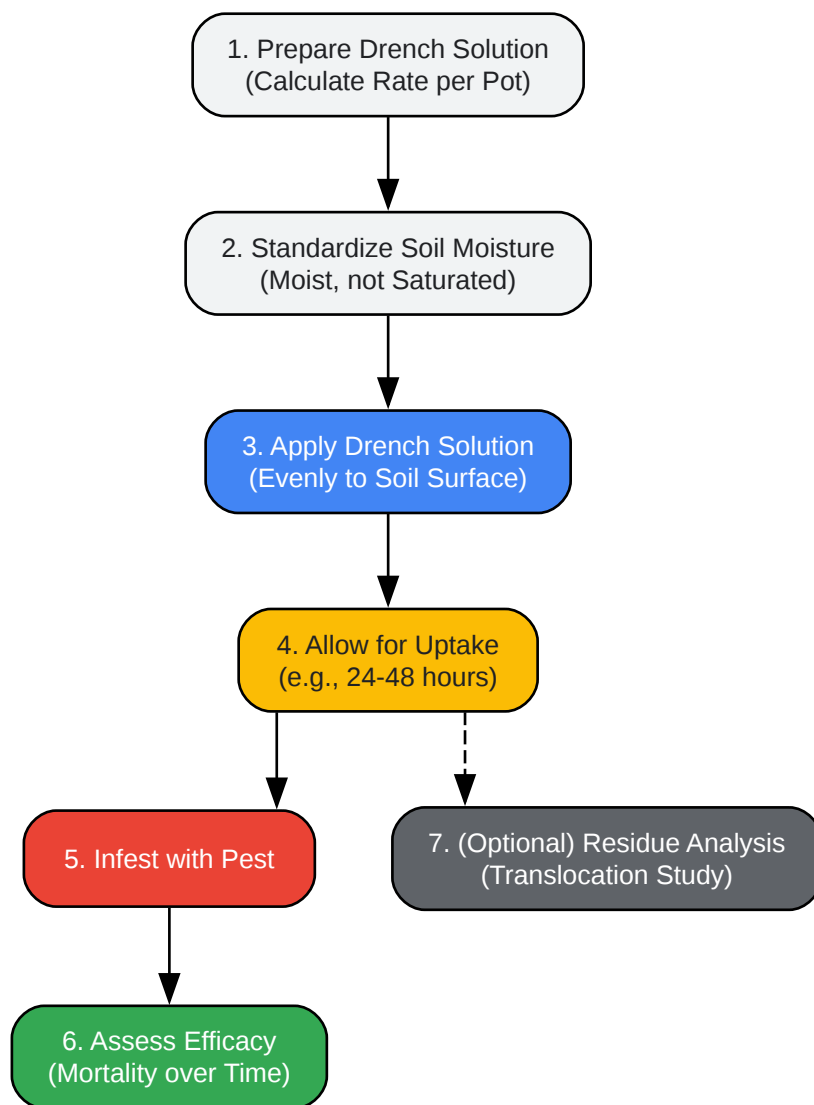
### 3. Application Procedure:

- Ensure the potting medium is moist but not saturated before application to facilitate even distribution.

- Calculate the drench volume. A standard practice is to apply a volume equivalent to 10% of the container volume (e.g., for a 1-gallon/3.78L pot, apply ~378 mL of solution).
- Slowly and evenly apply the calculated volume of the **Flonicamid** drench solution to the surface of the potting medium, avoiding contact with the foliage.
- Include a control group treated with an equal volume of water only.
- Maintain the plants under controlled greenhouse conditions and prevent leaching from the pots for at least 24 hours.

#### 4. Data Collection:

- Infest plants with a known number of target insects (e.g., 10-20 aphids per plant) at a set time post-application (e.g., 24 or 48 hours) to allow for systemic uptake.
- Assess insect mortality at regular intervals (e.g., 2, 4, 7, 14, and 21 days after infestation).
- For translocation studies, harvest plant tissues (roots, stems, new and old leaves) at various time points for residue analysis using methods like LC-MS/MS.



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Caption: Experimental workflow for evaluating **Flonicamid** soil drench application in a research setting.

## Protocol 2: Foliar Spray Application

This protocol is designed for controlled spray applications to assess contact and ingestive efficacy.

### 1. Materials:

- **Flonicamid** 50WG (or other specified formulation).



- Test plants of uniform size and growth stage.
- Research-grade spray chamber or handheld sprayer with a fine-mist nozzle.
- Deionized water and a non-ionic surfactant (if recommended by the product label).
- Personal Protective Equipment (PPE).

## 2. Preparation of Spray Solution:

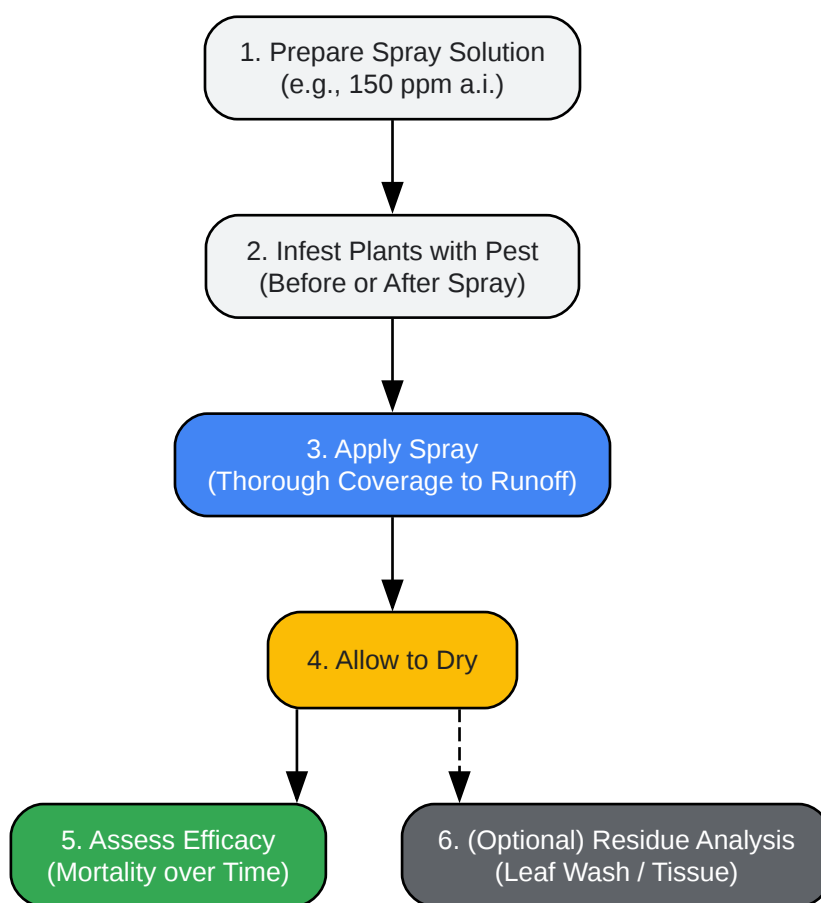
- Prepare a spray solution based on the desired concentration. Foliar application rates typically range from 50-100 g a.i./ha. For research, this is often converted to a concentration in ppm (mg/L).
- For example, a typical field spray volume might be 500 L/ha. A rate of 75 g a.i./ha would translate to a concentration of:  $75,000 \text{ mg} / 500 \text{ L} = 150 \text{ mg/L}$  (150 ppm) of the active ingredient.
- To prepare a 1 L solution of 150 ppm a.i. from a 50WG formulation:  $(150 \text{ mg a.i.} / 0.50) = 300$  mg of the product per liter of water.
- Add a non-ionic surfactant if required, according to the manufacturer's instructions.

## 3. Application Procedure:

- Place plants in a spray chamber or a designated spray area.
- Infest plants with the target pest either before or after spraying, depending on the experimental objective (pre-existing vs. residual efficacy).
- Apply the spray solution to the point of runoff, ensuring thorough coverage of all plant surfaces (adaxial and abaxial leaf sides).
- Include a control group sprayed with water (and surfactant, if used in the treatment).
- Allow plants to dry completely before returning them to the greenhouse or growth chamber.

## 4. Data Collection:

- Assess insect mortality at shorter and more frequent intervals initially (e.g., 1, 3, 6, 24, 48 hours) and then extend to longer intervals (e.g., 7, 14 days) to determine speed of action and residual activity.
- For translaminar or local systemic movement, specific leaves can be treated, and pest efficacy can be measured on untreated leaves of the same plant.
- Residue analysis on leaf washes and tissue extracts can quantify the amount of active ingredient present over time.



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Caption: Experimental workflow for evaluating **Flonicamid** foliar spray application in a research setting.

## Conclusion and Recommendations

Both soil drench and foliar spray applications are effective methods for utilizing **Flonicamid** to control sucking insect pests.

- Soil Drench Application is recommended for situations requiring long-term residual control (e.g., 4-5 weeks in ornamentals), especially for pests that are difficult to reach with sprays or when seeking to preserve populations of beneficial arthropods on the foliage. Its efficacy relies on the plant's ability to actively translocate the compound through the xylem.
- Foliar Spray Application is ideal for achieving rapid knockdown of existing pest populations. While its residual activity is shorter than a drench, it provides immediate protection to the treated foliage. Thorough coverage is essential for optimal performance.

The choice of application method should be guided by the specific research question, the biology of the target pest, the crop's growth characteristics, and the broader goals of the pest management strategy. The protocols provided herein offer a standardized framework for conducting comparative studies to further elucidate the optimal use of **Flonicamid** in various agricultural and horticultural systems.

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